

Personal protective equipment for handling 2-Ethylpyridine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Ethylpyridine

Cat. No.: B127773

[Get Quote](#)

Essential Safety and Handling Guide for 2-Ethylpyridine

This guide provides immediate and essential safety protocols for laboratory personnel, including researchers, scientists, and drug development professionals, who handle **2-Ethylpyridine**. Adherence to these procedures is critical for ensuring a safe laboratory environment.

Chemical Properties and Hazards

2-Ethylpyridine is a colorless to pale yellow liquid with a strong, unpleasant odor.^[1] It is classified as a flammable liquid and vapor.^{[2][3]} Vapors are heavier than air and may travel to an ignition source, causing a flashback.^[1] This substance is harmful if it comes into contact with the skin, is inhaled, or is swallowed.^{[3][4]} It can cause serious eye irritation and skin irritation.^{[2][5]}

Property	Value
CAS Number	100-71-0[5]
Molecular Formula	C7H9N[5][6]
Molecular Weight	107.15 g/mol [5][6]
Boiling Point	149 °C (300.2 °F)[1]
Melting Point	-63 °C (-81.4 °F)[1]
Flash Point	39 °C (102.2 °F) - closed cup
Density	0.937 g/cm ³ at 20 °C (68 °F)[1]
Vapor Pressure	38 mmHg at 20 °C (68 °F)[1]
Solubility in Water	30 g/L[1]

Personal Protective Equipment (PPE)

Engineering controls, such as the use of a chemical fume hood, are the primary means of controlling exposure.[7] However, appropriate PPE must be worn to prevent skin and eye contact.

Protection Type	Recommended Equipment	Specifications
Eye and Face Protection	Safety glasses with side shields or chemical safety goggles.[1] A face shield may be required for splash hazards.	Must comply with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[1][5]
Skin Protection	Chemical-resistant gloves (e.g., Butyl rubber, Viton™).[5] A lab coat or chemical-resistant apron should be worn.[1]	Wear appropriate protective gloves and clothing to prevent skin exposure.[5]
Respiratory Protection	Typically not required with adequate ventilation. If ventilation is insufficient, use a NIOSH-approved respirator with an appropriate cartridge for organic vapors.[1][5]	Follow OSHA respirator regulations in 29 CFR 1910.134 or European Standard EN 149.[1]

Operational and Handling Plan

1. Preparation and Engineering Controls:

- Work in a well-ventilated area, preferably within a certified chemical fume hood.[1]
- Ensure that an eyewash station and safety shower are readily accessible.[4]
- Remove all sources of ignition, such as open flames, hot surfaces, and sparks.[5]
- Use spark-proof tools and explosion-proof equipment.[1][5]
- Ground and bond containers when transferring the material to prevent static discharge.[1]

2. Handling Procedure:

- Avoid breathing vapors or mist.[4]

- Prevent contact with eyes, skin, and clothing.[\[1\]](#)
- Wash hands thoroughly after handling, and before eating, drinking, or smoking.[\[4\]](#)[\[7\]](#)
- Keep the container tightly closed when not in use.[\[1\]](#)

3. Storage:

- Store in a cool, dry, and well-ventilated area designated as a flammables area.[\[1\]](#)[\[5\]](#)
- Keep containers tightly closed.[\[1\]](#)
- Store away from incompatible materials, particularly acids.[\[5\]](#)

Emergency Procedures

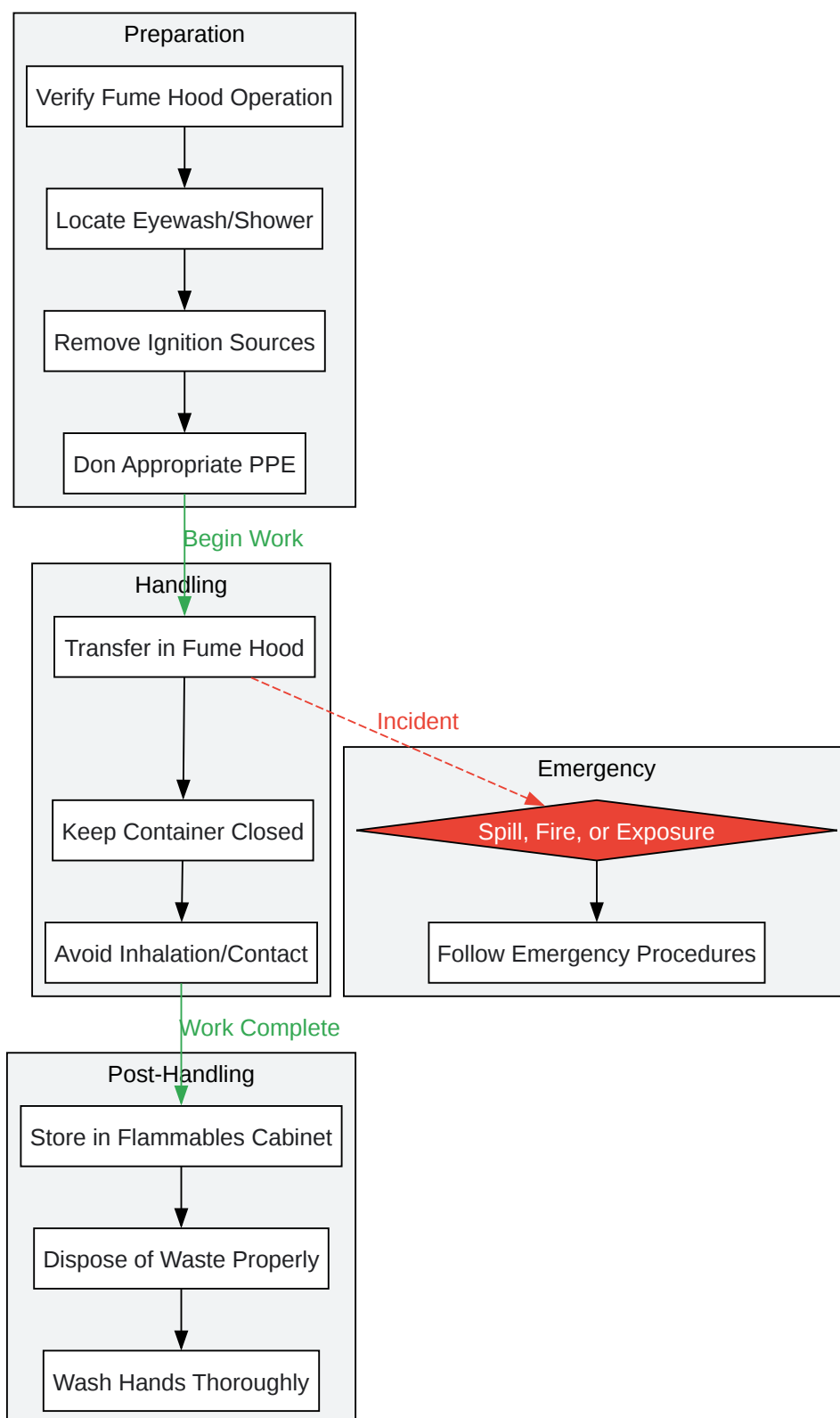
Emergency	Procedure
Spill	Evacuate the area and remove all ignition sources.[7] Absorb the spill with an inert material (e.g., dry sand or earth) and place it into a chemical waste container.[1] Ventilate the area and wash the spill site after the material has been removed.[7]
Fire	Use dry chemical, carbon dioxide (CO ₂), or alcohol-resistant foam to extinguish.[5] Water spray can be used to cool fire-exposed containers.[5] Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[1]
First Aid: Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[5]
First Aid: Skin Contact	Immediately remove all contaminated clothing and wash the affected area with soap and plenty of water. Seek medical attention if irritation occurs.[5]
First Aid: Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen. If the person is not breathing, give artificial respiration. Seek immediate medical attention.[5]
First Aid: Ingestion	Do not induce vomiting. Rinse the mouth with water. Seek immediate medical attention.[5]

Disposal Plan

Dispose of **2-Ethylpyridine** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations.[5] It may be necessary to dispose of this

chemical as hazardous waste.^[7] Contact your institution's environmental health and safety department for specific guidance.

Safety Workflow for Handling 2-Ethylpyridine



[Click to download full resolution via product page](#)

Caption: Workflow for safe handling of **2-Ethylpyridine**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-Ethylpyridine(100-71-0)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- 2. 2-Ethylpyridine | 100-71-0 | Tokyo Chemical Industry (India) Pvt. Ltd. [tcichemicals.com]
- 3. 2-Ethylpyridine | C₇H₉N | CID 7523 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. jubilantingrevia.com [jubilantingrevia.com]
- 5. fishersci.com [fishersci.com]
- 6. 2-Ethylpyridine | CAS 100-71-0 | LGC Standards [lgcstandards.com]
- 7. nj.gov [nj.gov]
- To cite this document: BenchChem. [Personal protective equipment for handling 2-Ethylpyridine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b127773#personal-protective-equipment-for-handling-2-ethylpyridine]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com